

Solid-Phase Extraction of Hexanoylglycine from Urine: An Application Note and Protocol

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Compound of Interest

Compound Name: Hexanoylglycine

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Abstract

Hexanoylglycine is a key biomarker for medium-chain acyl-CoA dehydrogenase deficiency (MCADD), an inherited metabolic disorder. Accurate quantification of **hexanoylglycine** in urine is crucial for the diagnosis and monitoring of this condition. Solid-phase extraction (SPE) is a robust and reliable method for the sample preparation of **hexanoylglycine** from complex biological matrices like urine, ensuring cleaner extracts and improved analytical sensitivity. This document provides a detailed protocol for the solid-phase extraction of **hexanoylglycine** from urine, designed for researchers and clinicians in the field of metabolic disorders and drug development.

Introduction

The analysis of acylglycines, such as **hexanoylglycine**, in urine is a cornerstone in the diagnosis of inborn errors of metabolism.^[1] The complexity of the urine matrix, however, presents analytical challenges, including ion suppression in mass spectrometry and interference from endogenous compounds.^[2] Solid-phase extraction is a widely adopted sample cleanup technique that addresses these challenges by isolating analytes of interest from the bulk of the sample matrix. This application note details a protocol based on anion exchange SPE, a technique well-suited for the extraction of acidic compounds like acylglycines.^{[1][3]}

Data Presentation

While specific quantitative data for the solid-phase extraction of **hexanoylglycine** is not extensively published, the following table summarizes typical performance characteristics for the SPE of organic acids and acylglycines from urine based on available literature.

| Parameter | Value | Reference |
|---------------------------|-----------|-----------|
| Mean Recovery | 84.1% | [4] |
| Inter-day Precision (CV%) | < 10% | [4] |
| Intra-day Precision (CV%) | < 10% | [4] |
| Limit of Detection | < 5 nmole | [5] |

Experimental Protocol

This protocol is designed for the extraction of **hexanoylglycine** from a 1 mL urine sample using a strong anion exchange (SAX) SPE cartridge.

Materials and Reagents:

- Urine samples
- Strong Anion Exchange (SAX) SPE cartridges (e.g., 100 mg, 3 mL)
- Methanol (HPLC grade)
- Deionized water
- Acetic acid
- Ammonium hydroxide
- Nitrogen gas for evaporation
- Vortex mixer

- Centrifuge
- SPE vacuum manifold

Sample Pre-treatment:

- Thaw frozen urine samples at room temperature.
- Vortex the sample to ensure homogeneity.
- Centrifuge the urine sample at 4000 rpm for 10 minutes to pellet any particulate matter.
- Transfer 1 mL of the supernatant to a clean tube.
- Acidify the urine sample by adding 100 μ L of 2% formic acid. Vortex to mix.

Solid-Phase Extraction Procedure:

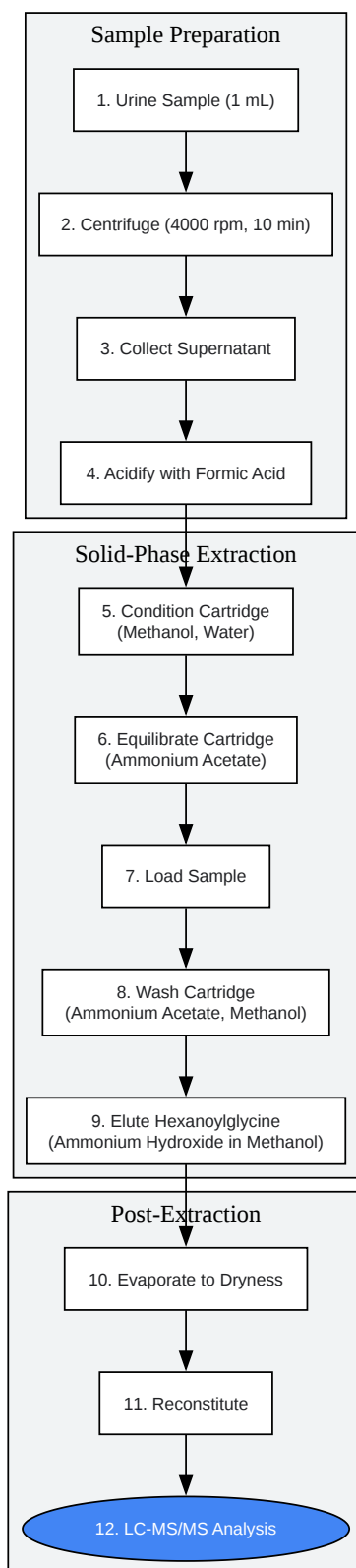
- Conditioning:
 - Pass 3 mL of methanol through the SAX cartridge.
 - Pass 3 mL of deionized water through the cartridge. Do not allow the sorbent to go dry.
- Equilibration:
 - Pass 3 mL of 25 mM ammonium acetate buffer (pH 6.0) through the cartridge.
- Sample Loading:
 - Load the pre-treated 1.1 mL urine sample onto the cartridge.
 - Apply a slow and steady flow rate (approximately 1 mL/min) to ensure optimal retention of the analyte.
- Washing:
 - Wash the cartridge with 3 mL of 25 mM ammonium acetate buffer (pH 6.0) to remove neutral and basic impurities.

- Wash the cartridge with 3 mL of methanol to remove non-polar interferences.
- Dry the cartridge under vacuum for 5-10 minutes.
- Elution:
 - Elute the **hexanoylglycine** from the cartridge with 2 mL of 5% ammonium hydroxide in methanol.
 - Collect the eluate in a clean collection tube.

Post-Elution Processing:

- Evaporate the eluate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the dried residue in 100 µL of the initial mobile phase of the analytical method (e.g., 10% methanol in water) for subsequent analysis by LC-MS/MS or another suitable technique.

Experimental Workflow Diagram



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Caption: Workflow for **Hexanoylglycine** SPE from Urine.

Discussion

The provided protocol offers a generalized framework for the solid-phase extraction of **hexanoylglycine** from urine. Optimization of wash and elution solvent compositions and volumes may be necessary depending on the specific analytical instrumentation and desired recovery. The use of a strong anion exchange sorbent is predicated on the acidic nature of the carboxyl group in **hexanoylglycine**, allowing for effective retention and separation from matrix components. Subsequent analysis by sensitive techniques such as LC-MS/MS is recommended for accurate quantification.^{[3][6]}

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